

The Strategic Intermediate: A Technical Guide to 2-Bromo-5-methoxyaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline hydrochloride

Cat. No.: B144421

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Key Building Block

2-Bromo-5-methoxyaniline hydrochloride (CAS No. 129968-11-2) is a substituted aniline derivative that has emerged as a critical starting material and intermediate in the synthesis of complex organic molecules, particularly in the realms of medicinal chemistry and materials science.^[1] Its strategic placement of bromo, methoxy, and amino functionalities on the benzene ring offers a versatile platform for a variety of chemical transformations, making it an invaluable tool for researchers engaged in the development of novel therapeutic agents and advanced electronic materials. This guide provides an in-depth exploration of the synthesis, properties, applications, and safe handling of **2-Bromo-5-methoxyaniline hydrochloride**, offering a comprehensive resource for professionals in the field.

Physicochemical Properties and Identification

A clear understanding of the physicochemical properties of 2-Bromo-5-methoxyaniline and its hydrochloride salt is fundamental for its effective use in research and development. The free base, 2-Bromo-5-methoxyaniline, is identified by the CAS number 59557-92-5.^[2] The hydrochloride salt, the subject of this guide, offers advantages in terms of stability and handling.

Property	2-Bromo-5-methoxyaniline	2-Bromo-5-methoxyaniline Hydrochloride
CAS Number	59557-92-5[2]	129968-11-2[3]
Molecular Formula	C ₇ H ₈ BrNO[2]	C ₇ H ₈ BrNO·HCl
Molecular Weight	202.05 g/mol [2]	238.51 g/mol [3]
Appearance	Brown to black solid or liquid[4]	Light brown crystalline powder
Melting Point	189-190 °C[5]	Not explicitly available, but expected to be higher than the free base
Boiling Point	280.1 ± 20.0 °C at 760 mmHg[5]	Not applicable
Solubility	Soluble in organic solvents like ethanol, methanol, and dichloromethane; insoluble in water.[5]	Expected to have increased water solubility compared to the free base.

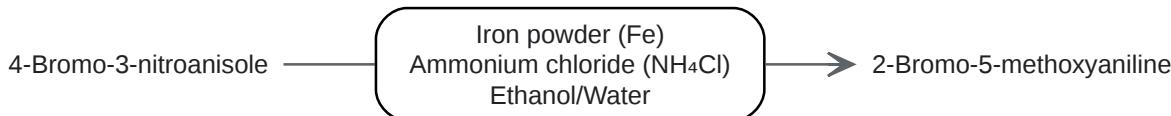
Synthesis and Characterization: A Pathway to a Versatile Intermediate

The synthesis of **2-Bromo-5-methoxyaniline hydrochloride** is typically a two-step process, beginning with the regioselective bromination of a suitable precursor, followed by the formation of the hydrochloride salt.

Part 1: Synthesis of 2-Bromo-5-methoxyaniline (Free Base)

A common and effective method for the synthesis of 2-Bromo-5-methoxyaniline involves the reduction of a nitrated precursor.

Reaction Scheme:



[Click to download full resolution via product page](#)

A representative synthesis of 2-Bromo-5-methoxyaniline.

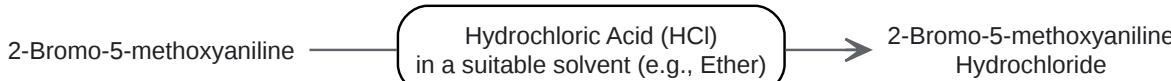
Experimental Protocol:

- Dissolution: 4-Bromo-3-nitroanisole is dissolved in a mixture of ethanol and water.
- Addition of Reagents: Iron powder and ammonium chloride are added to the solution. The iron acts as the reducing agent, while ammonium chloride serves as an electrolyte to facilitate the reaction.
- Reflux: The reaction mixture is heated to reflux for a period of 2 hours. This provides the necessary energy to drive the reduction of the nitro group to an amine.
- Extraction: Upon completion, the reaction mixture is cooled, and the organic product is extracted using a suitable solvent, such as diethyl ether.
- Purification: The combined organic extracts are dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield 2-Bromo-5-methoxyaniline.

Part 2: Formation of the Hydrochloride Salt

The conversion of the free base to its hydrochloride salt is a standard acid-base reaction. While a specific, detailed protocol from a peer-reviewed source is not readily available, the following general procedure is chemically sound.

Reaction Scheme:



[Click to download full resolution via product page](#)

Formation of the hydrochloride salt.

General Experimental Protocol:

- Dissolution: The crude or purified 2-Bromo-5-methoxyaniline is dissolved in a suitable organic solvent in which the hydrochloride salt is insoluble, such as diethyl ether or isopropanol.
- Acidification: A solution of hydrochloric acid (either gaseous HCl or a solution in a compatible solvent like isopropanol or ether) is added dropwise to the stirred solution of the aniline at a controlled temperature (often 0 °C to room temperature).
- Precipitation: The **2-Bromo-5-methoxyaniline hydrochloride** will precipitate out of the solution as a solid.
- Isolation: The solid product is collected by filtration, washed with a small amount of the cold solvent to remove any unreacted starting material, and then dried under vacuum.

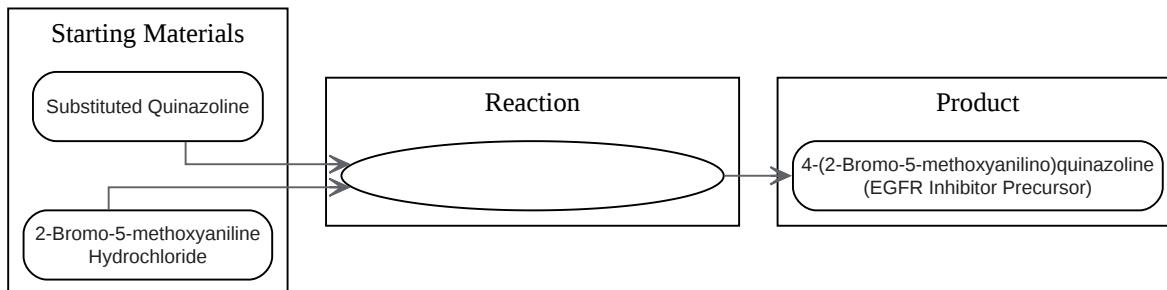
Key Applications in Drug Discovery and Materials Science

The utility of **2-Bromo-5-methoxyaniline hydrochloride** lies in its ability to serve as a versatile scaffold for the construction of more complex molecules with significant biological or material properties.

Intermediate in the Synthesis of EGFR Inhibitors

A prominent application of this compound is in the synthesis of quinazoline-based Epidermal Growth Factor Receptor (EGFR) inhibitors.^[1] EGFR is a key target in cancer therapy, and many approved drugs, such as gefitinib and erlotinib, feature a 4-anilinoquinazoline core.^{[6][7]} **2-Bromo-5-methoxyaniline hydrochloride** provides the substituted aniline portion of these molecules.

Illustrative Synthetic Pathway:



[Click to download full resolution via product page](#)

General pathway to quinazoline-based EGFR inhibitors.

The amino group of 2-Bromo-5-methoxyaniline acts as a nucleophile, displacing a leaving group (often a chlorine atom) at the C4 position of the quinazoline ring system. The bromo and methoxy substituents on the aniline ring play a crucial role in modulating the binding affinity and pharmacokinetic properties of the final inhibitor.^[6] The development of such inhibitors is a key strategy in overcoming drug resistance in cancer treatment.^{[8][9]}

Precursor for Organic Light-Emitting Diode (OLED) Materials

2-Bromo-5-methoxyaniline is also utilized as an intermediate in the synthesis of materials for organic light-emitting diodes (OLEDs).^[1] The aromatic and electronic properties of molecules derived from this compound can be fine-tuned to create efficient and stable emitters or host materials for OLED devices, contributing to advancements in display technology.^[1]

Safe Handling and Storage

As with any chemical reagent, proper safety precautions are paramount when handling **2-Bromo-5-methoxyaniline hydrochloride**.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.

- Irritation: Causes skin irritation and serious eye irritation. May cause respiratory irritation.[10]

Recommended Safety Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[10]
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3]
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[3]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.[10]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Conclusion

2-Bromo-5-methoxyaniline hydrochloride is a strategically important chemical intermediate with significant applications in both the pharmaceutical and materials science sectors. Its versatile chemical nature allows for the synthesis of a wide range of complex molecules, most notably as a key building block for potent EGFR inhibitors in cancer therapy and as a precursor for advanced OLED materials. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for researchers and scientists aiming to leverage its potential in their respective fields.

References

- ChemicalBook. (2025, November 8). Chemical Safety Data Sheet MSDS / SDS - 2-BROMO-5-METHOXYANILINE HCL.
- Chemsrc. (2025, August 25). 2-Bromo-5-methoxyaniline CAS#:59557-92-5.
- Sigma-Aldrich. 2-Bromo-5-methoxyaniline.
- NINGBO INNO PHARMCHEM CO.,LTD. (2025, December 28). 2-Bromo-5-methoxyaniline CAS:59557-92-5: Synthesis, Applications and Supplier Information.
- AK Scientific, Inc. 2-Bromo-5-methoxyaniline Safety Data Sheet.
- Supplementary Information. N-(2-bromobenzyl)-4-methoxyaniline (3m).
- PubChem. 2-Bromo-5-methoxyaniline.
- ChemBK. (2024, April 9). 2-Bromo-5-methoxyaniline.
- Beilstein Journals.
- National Institutes of Health. (2017–Present). Structure–Activity Relationship Studies Based on Quinazoline Derivatives as EGFR Kinase Inhibitors.
- Apollo Scientific. 59557-92-5 Cas No. | 2-Bromo-5-methoxyaniline.
- BLD Pharm. 59557-92-5|2-Bromo-5-methoxyaniline.
- PubMed. (2017, May 15). Design and Synthesis of Quinazolinones as EGFR Inhibitors to Overcome EGFR Resistance Obstacle.
- Indian Journal of Pharmaceutical Chemistry and Analytical Techniques. (2025, August 6). Design And Synthesis of Novel Quinazoline Derivatives as Potent EGFR Inhibitors for Cancer Therapy. Retrieved from Indian Journal of Pharmaceutical Chemistry and Analytical Techniques.
- Sigma-Aldrich. 2-Bromo-5-methoxyaniline | 59557-92-5.
- PrepChem.com. Synthesis of A. 4-Bromo-2-methoxyaniline.
- MDPI. (2021, May 18). Synthesis, Anticancer Screening of Some Novel Trimethoxy Quinazolines and VEGFR2, EGFR Tyrosine Kinase Inhibitors Assay; Molecular Docking Studies.
- Sigma-Aldrich. 2-Bromo-5-Methoxyaniline | 59557-92-5.

- PubMed Central. (2022, September 22). Design and synthesis of novel quinazolinone-based derivatives as EGFR inhibitors with antitumor activity.
- Synthonix, Inc. 59557-92-5 | 2-Bromo-5-methoxyaniline.
- ChemicalBook. (2025, July 24). 2-BROMO-5-METHOXYANILINE | 59557-92-5.
- Sigma-Aldrich. 2-Bromo-5-methoxyaniline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbino.com [nbino.com]
- 2. 2-Bromo-5-methoxyaniline | C7H8BrNO | CID 793016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 2-Bromo-5-methoxyaniline | 59557-92-5 [sigmaaldrich.com]
- 5. chembk.com [chembk.com]
- 6. Structure–Activity Relationship Studies Based on Quinazoline Derivatives as EGFR Kinase Inhibitors (2017–Present) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ijpcat.com [ijpcat.com]
- 8. Design and synthesis of quinazolinones as EGFR inhibitors to overcome EGFR resistance obstacle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Design and synthesis of novel quinazolinone-based derivatives as EGFR inhibitors with antitumor activity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. aksci.com [aksci.com]
- 11. 2-Bromo-5-methoxyaniline | CAS#:59557-92-5 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [The Strategic Intermediate: A Technical Guide to 2-Bromo-5-methoxyaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b144421#2-bromo-5-methoxyaniline-hydrochloride-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com